

3,3'-Dichloro-4,4'-diisocyanatobiphenyl structure

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Compound of Interest

Compound Name:	3,3'-Dichloro-4,4'-diisocyanatobiphenyl
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An In-depth Technical Guide to **3,3'-Dichloro-4,4'-diisocyanatobiphenyl**: Structure, Synthesis, and Application

Executive Summary

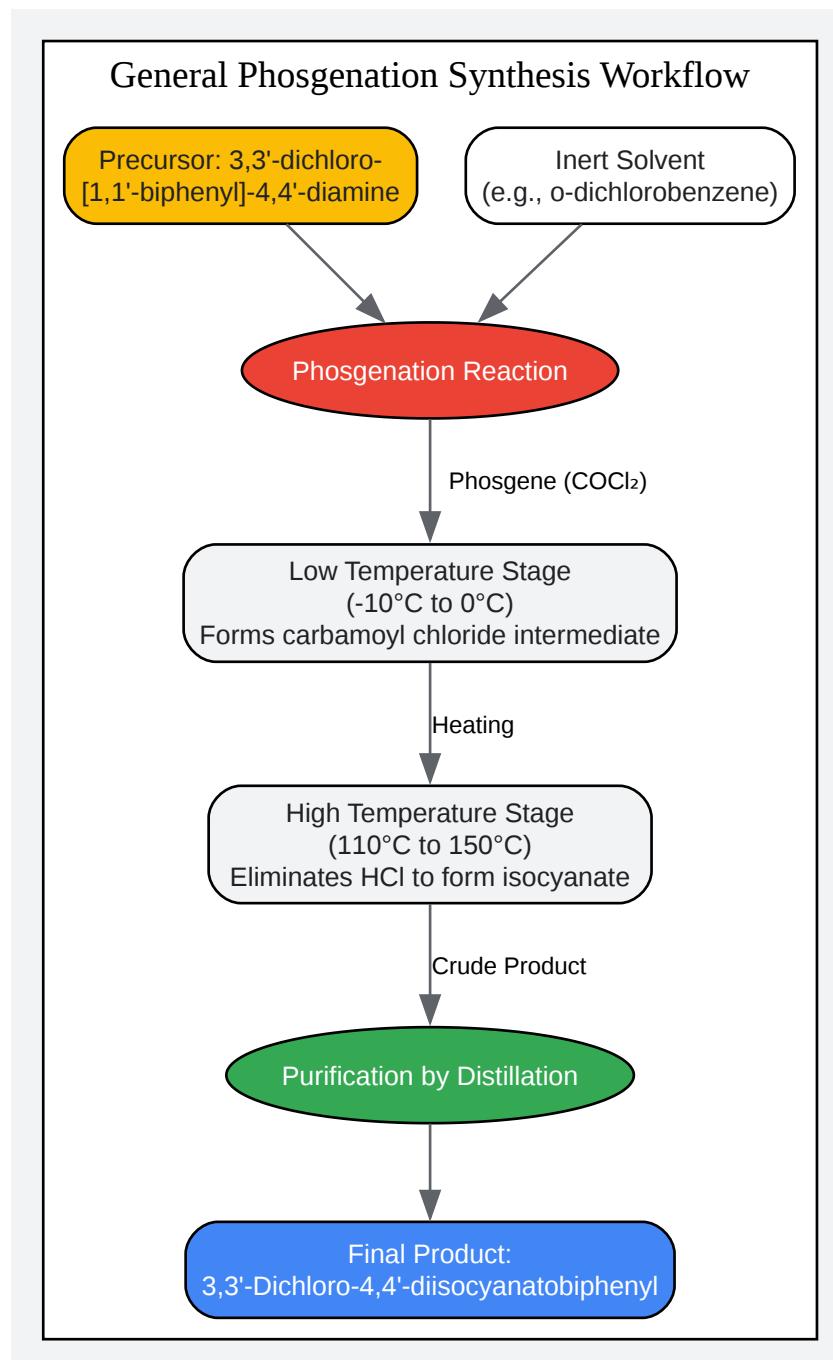
This whitepaper provides a comprehensive technical overview of **3,3'-Dichloro-4,4'-diisocyanatobiphenyl**, a significant aromatic diisocyanate. The document delves into its core molecular structure, physicochemical properties, synthesis pathways, and principal applications in polymer science. Furthermore, it offers a critical examination of its toxicological profile and outlines rigorous protocols for safe handling and analysis. This guide is intended for researchers, chemists, and professionals in drug development and materials science who require a detailed understanding of this reactive compound.

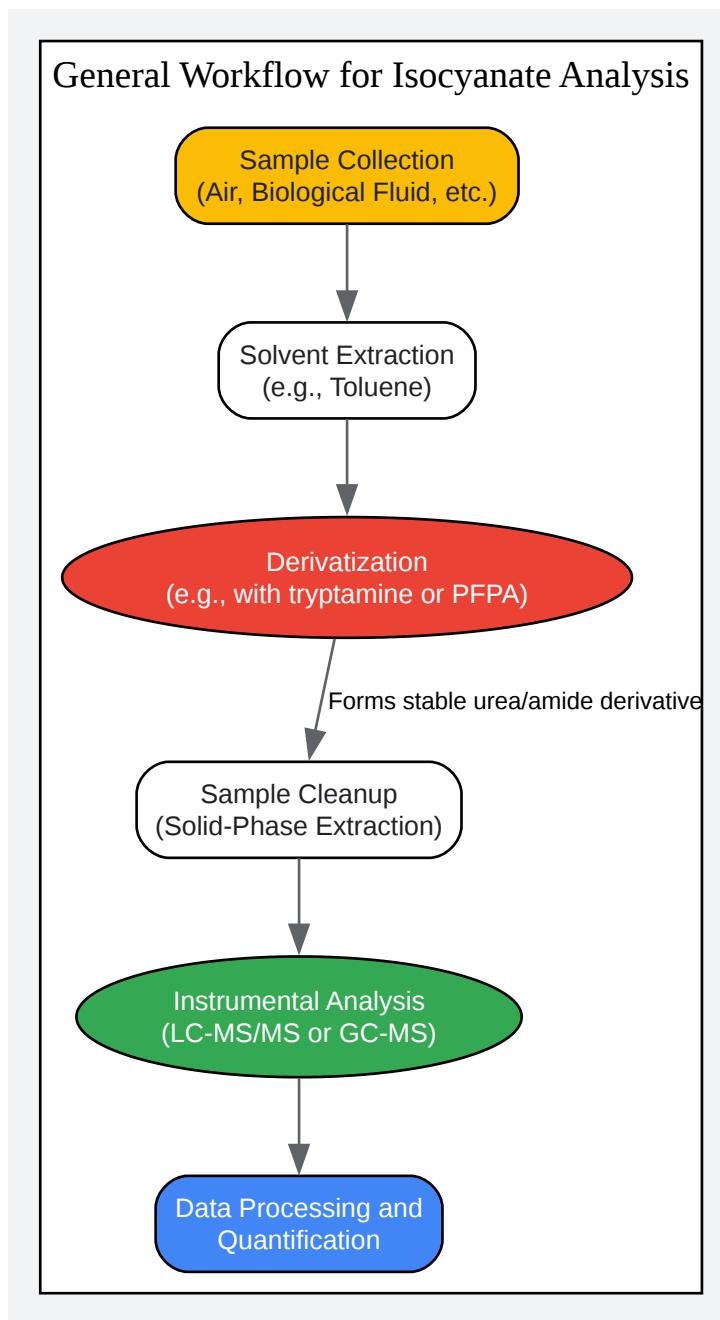
Molecular Structure and Physicochemical Properties

3,3'-Dichloro-4,4'-diisocyanatobiphenyl is an aromatic organic compound characterized by a biphenyl backbone substituted with two chlorine atoms and two isocyanate functional groups. The structural arrangement of these groups dictates its chemical reactivity and physical properties.

The IUPAC name for this compound is 2-chloro-4-(3-chloro-4-isocyanatophenyl)-1-isocyanatobenzene.^[1] Its core consists of two phenyl rings linked by a single bond. The isocyanate groups (-N=C=O) are located at the 4 and 4' positions, which are para to the

biphenyl linkage. The chlorine atoms are situated at the 3 and 3' positions, ortho to the isocyanate groups. This specific substitution pattern influences the electronic properties and steric hindrance around the reactive isocyanate sites.





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References

- 1. 3,3'-Dichloro-4,4'-diisocyanato-1,1'-biphenyl | C14H6Cl2N2O2 | CID 220082 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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